

physical and chemical properties of Angeloyl-(+)-gomisin K3

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Compound of Interest

Compound Name: Angeloyl-(+)-gomisin K3

Cat. No.: B15590095

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An In-depth Technical Guide to Angeloyl-(+)-gomisin K3

For Researchers, Scientists, and Drug Development Professionals

Abstract

Angeloyl-(+)-gomisin K3 is a naturally occurring dibenzocyclooctane lignan isolated from the stems of *Schisandra bicolor*. As a member of a pharmacologically significant class of compounds, it is presumed to possess a range of biological activities, including anti-inflammatory, hepatoprotective, and anticancer properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Angeloyl-(+)-gomisin K3**, a detailed experimental protocol for its isolation and characterization based on established methodologies for related compounds, and an exploration of the key signaling pathways likely modulated by this compound. The information is presented to support further research and drug development efforts centered on this promising natural product.

Physicochemical Properties

While a complete experimental characterization of **Angeloyl-(+)-gomisin K3** is not extensively documented in publicly available literature, the following tables summarize its known physical and chemical properties. It is important to note that some data, such as melting and boiling points, and specific spectroscopic analyses, are not yet available.

Table 1: General and Physical Properties

Property	Value	Source
Appearance	Light yellow liquid	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available for specific solvents. General solubility information for dibenzocyclooctane lignans suggests solubility in organic solvents like methanol, ethanol, and DMSO.	

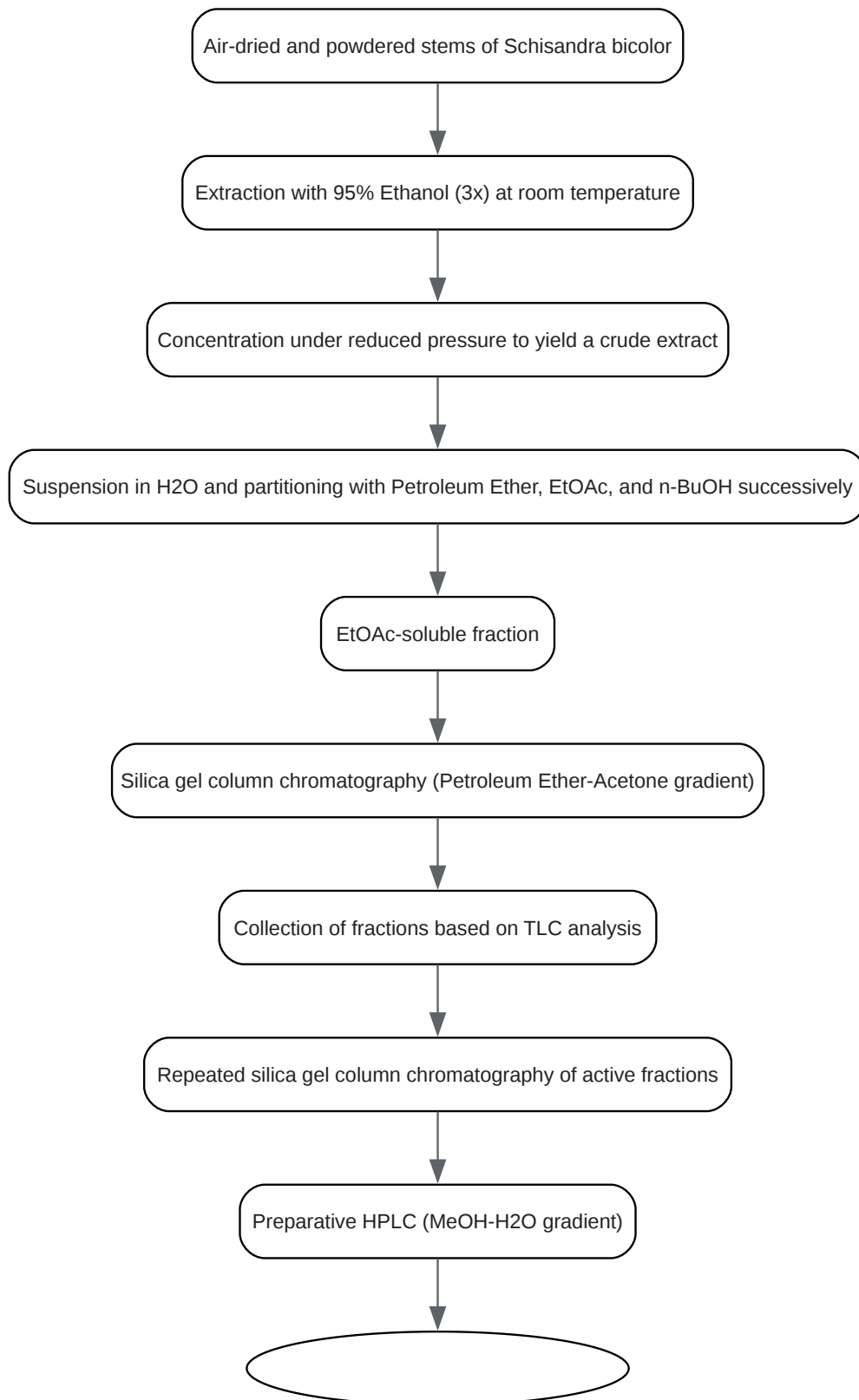
Table 2: Chemical and Spectroscopic Data

Property	Value	Source
Molecular Formula	C28H36O7	[2]
Molecular Weight	484.58 g/mol	[2]
CAS Number	1023744-69-5	[1]
¹ H NMR Data	Data not available	
¹³ C NMR Data	Data not available	
Mass Spectrometry Data	Data not available	
FT-IR Spectrum	Data not available	

Experimental Protocols

The following is a representative experimental protocol for the isolation and purification of **Angeloyl-(+)-gomisin K3** from *Schisandra bicolor*, based on methodologies reported for the isolation of dibenzocyclooctane lignans from the same genus.[3][4][5]

Extraction and Isolation Workflow



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Caption: General workflow for the extraction and isolation of **Angeloyl-(+)-gomisin K3**.

Detailed Methodologies

2.2.1. Plant Material and Extraction: The air-dried and powdered stems of *Schisandra bicolor* are extracted three times with 95% ethanol at room temperature for a duration of 7 days for each extraction.

2.2.2. Fractionation: The combined ethanol extracts are concentrated under reduced pressure to yield a crude extract. This extract is then suspended in water and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol (n-BuOH).

2.2.3. Column Chromatography: The EtOAc-soluble fraction, which is expected to contain the lignans, is subjected to silica gel column chromatography. The column is eluted with a gradient of petroleum ether-acetone. Fractions are collected and monitored by thin-layer chromatography (TLC).

2.2.4. Purification: Fractions containing compounds with similar TLC profiles to known dibenzocyclooctane lignans are combined and subjected to repeated silica gel column chromatography. Final purification is achieved by preparative high-performance liquid chromatography (HPLC) using a methanol-water gradient system to yield pure **Angeloyl-(+)-gomisin K3**.

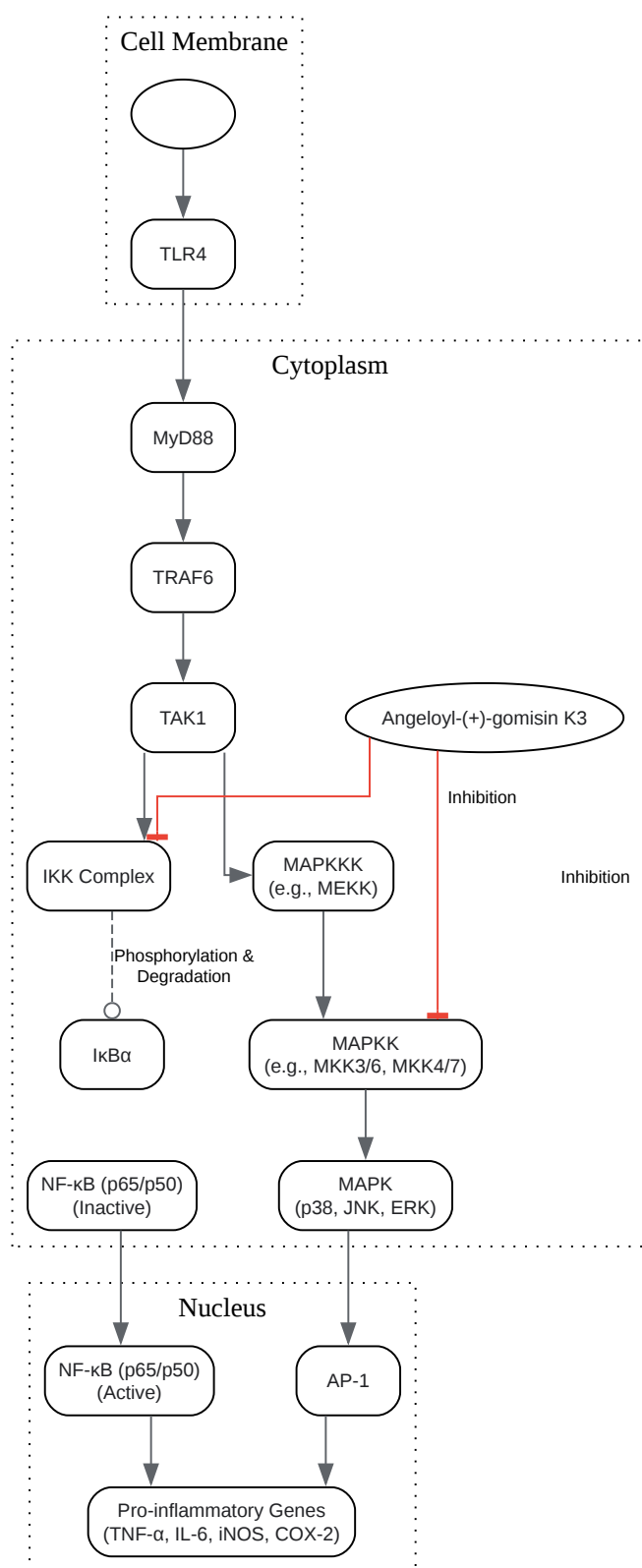
2.2.5. Structure Elucidation: The structure of the purified compound is typically elucidated using a combination of spectroscopic methods, including ¹H NMR, ¹³C NMR, Mass Spectrometry, and FT-IR.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Angeloyl-(+)-gomisin K3** are limited, the broader class of dibenzocyclooctane lignans from *Schisandra* species is known to exhibit significant anti-inflammatory, hepatoprotective, and anticancer effects.[6][7] The following sections and diagrams illustrate the key signaling pathways that are likely modulated by **Angeloyl-(+)-gomisin K3**, based on the activities of structurally related gomisins.

Anti-Inflammatory Activity via NF-κB and MAPK Signaling Pathways

Dibenzocyclooctane lignans have been shown to exert anti-inflammatory effects by inhibiting the activation of the NF- κ B and MAPK signaling pathways.[6] This leads to a reduction in the production of pro-inflammatory mediators.

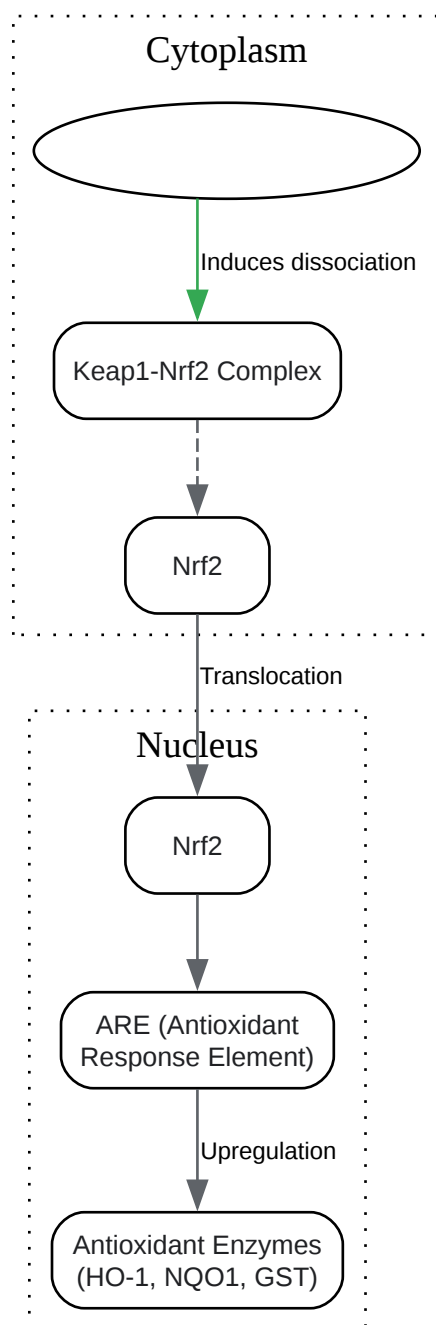


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Caption: Proposed anti-inflammatory mechanism of **Angeloyl-(+)-gomisin K3**.

Hepatoprotective Effect via Nrf2 Signaling Pathway

The hepatoprotective effects of some gomisinins are attributed to their ability to activate the Nrf2 signaling pathway. This leads to the upregulation of antioxidant enzymes, which protect liver cells from oxidative stress.

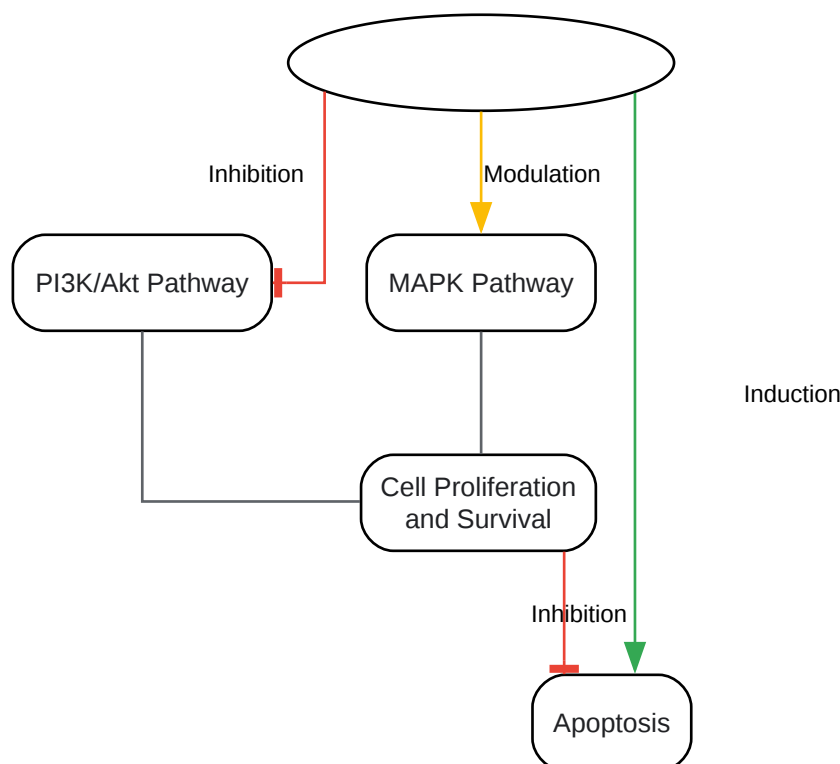


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Caption: Proposed hepatoprotective mechanism via Nrf2 activation.

Potential Anticancer Activity through Modulation of Cell Signaling

Dibenzocyclooctane lignans have demonstrated anticancer properties by influencing key signaling pathways that regulate cell proliferation, survival, and apoptosis.



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Caption: Potential anticancer mechanisms of **Angeloyl-(+)-gomisin K3**.

Conclusion and Future Directions

Angeloyl-(+)-gomisin K3 represents a compelling natural product with significant therapeutic potential, inferred from the well-documented activities of its structural analogs. While its fundamental physicochemical properties are partially characterized, a comprehensive spectroscopic analysis is crucial for establishing a complete profile. The outlined experimental protocol provides a robust framework for its isolation and purification, enabling further investigation. Future research should focus on elucidating the specific biological activities of **Angeloyl-(+)-gomisin K3** and confirming its modulatory effects on the NF- κ B, MAPK, and Nrf2

signaling pathways. Such studies will be instrumental in unlocking the full therapeutic potential of this dibenzocyclooctane lignan for the development of novel pharmaceuticals.

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